

A Technical Guide to the Biochemical and Biophysical Properties of p-Ethynylphenylalanine

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Compound of Interest

Compound Name: *p*-Ethynylphenylalanine

Cat. No.: B3050686

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **p-Ethynylphenylalanine** (p-EPA), a versatile non-canonical amino acid. It details its core physicochemical properties, its potent biochemical activity as an inhibitor of serotonin synthesis, and its application as a bio-orthogonal probe for chemical biology and proteomics.

Core Physicochemical and Biophysical Properties

p-Ethynylphenylalanine is an analogue of L-phenylalanine distinguished by an ethynyl group at the para position of the phenyl ring. This modification is central to its dual functionality.

Physical and Chemical Data

The fundamental properties of p-EPA are summarized below, providing essential information for its use in experimental settings.

Property	Value	Reference
IUPAC Name	(2S)-2-amino-3-(4-ethynylphenyl)propanoic acid	[1]
Molecular Formula	C ₁₁ H ₁₁ NO ₂	[1]
Molecular Weight	189.21 g/mol	[1]
CAS Number	278605-15-5	[1]
Structure	L-phenylalanine with a terminal alkyne at the para-position.	[2]
Solubility	DMSO: 2.22 mg/mL (11.73 mM) 1M NaOH: 240 mg/mL (pH 11) 1M HCl: 240 mg/mL (pH 1)	[2]

Spectroscopic Properties

The aromatic ring and conjugated ethynyl group give p-EPA distinct spectroscopic characteristics. While specific data for p-EPA is not extensively published, its properties can be inferred from its structural similarity to phenylalanine. The phenyl group is the primary chromophore.

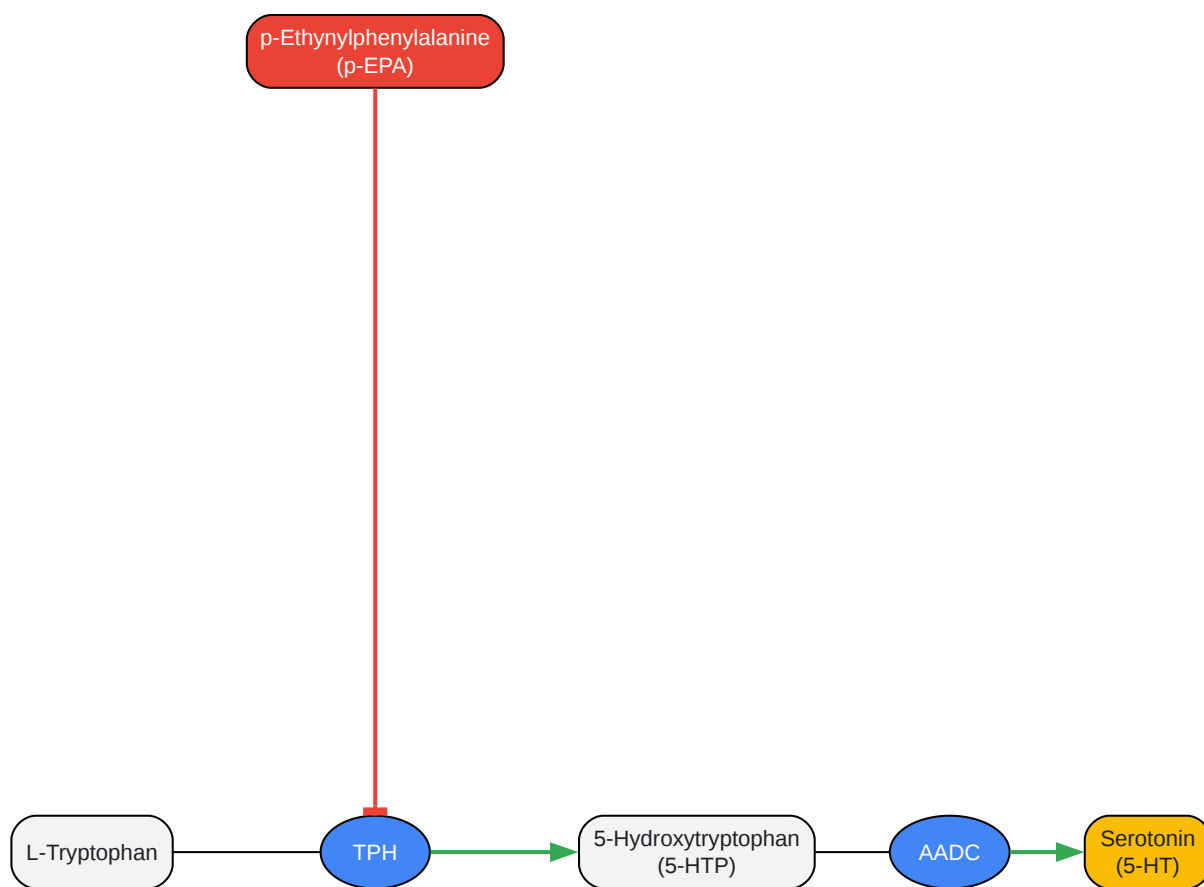
Parameter	Description
UV Absorbance	Like phenylalanine, p-EPA is expected to absorb UV light with a primary peak in the range of 250-260 nm and a smaller peak around 210 nm due to the $\pi \rightarrow \pi^*$ transitions of the aromatic ring.[3]
Intrinsic Fluorescence	Phenylalanine exhibits fluorescence with an emission maximum around 280-283 nm when excited near 260 nm.[4] p-EPA is expected to have similar, albeit modulated, fluorescent properties. Its primary utility in fluorescence studies, however, comes from its ability to be "clicked" to a bright external fluorophore.

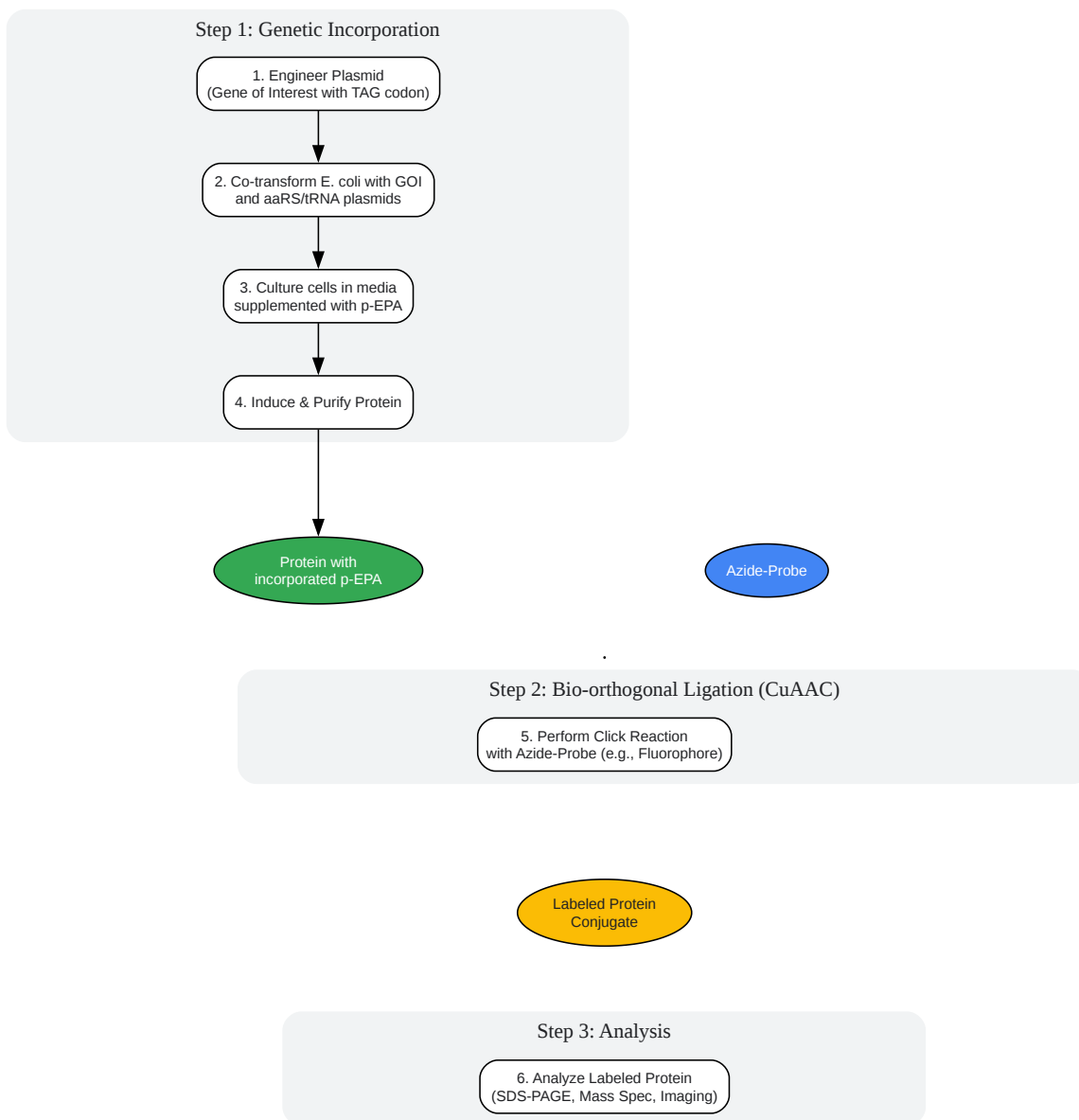
Biochemical Activity and Pharmacological Profile

The primary biochemical function of p-EPA is the potent and selective inhibition of tryptophan hydroxylase (TPH), the rate-limiting enzyme in serotonin biosynthesis.

Inhibition of Tryptophan Hydroxylase (TPH)

p-EPA acts as a competitive and reversible inhibitor of TPH, directly competing with the native substrate, L-tryptophan.^[2]^[5] This action effectively blocks the first step in the synthesis of serotonin (5-hydroxytryptamine, 5-HT).^[5] Its high selectivity for TPH over other aromatic amino acid hydroxylases, such as tyrosine hydroxylase and phenylalanine hydroxylase, makes it a precise tool for studying the serotonergic system.^[5]





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